

# Application Notes and Protocols for Glyphosine as a Chemical Ripener in Sugarcane

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### Introduction

Glyphosine was the first chemical ripener registered for use in sugarcane in the United States in 1975.[1] It was utilized to enhance sucrose accumulation in the sugarcane stalk prior to harvest. However, its use has been largely superseded by Glyphosate, which was introduced in 1980 and is now the primary chemical ripener used in the U.S. sugarcane industry.[1][2] These application notes provide a detailed overview of Glyphosine's use, drawing on historical data and supplemented with information on the more extensively studied Glyphosate, which shares a similar mechanism of action. These compounds, at sub-lethal doses, inhibit the growth of the apical meristem, thereby redirecting the plant's energy from vegetative growth to the synthesis and storage of sucrose in the stalk internodes.[1][3]

## **Mechanism of Action**

**Glyphosine**, and more broadly organophosphonates like Glyphosate, act by interfering with the shikimate pathway in plants.[4] This pathway is crucial for the synthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan). By inhibiting the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS), **Glyphosine** blocks this pathway.[4][5] This inhibition leads to a cessation of apical growth, allowing the sucrose produced during photosynthesis to accumulate in the stalk instead of being utilized for new tissue development. [2][3]

Signaling Pathway of Glyphosine/Glyphosate in Sugarcane





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Caption: Signaling pathway of **Glyphosine**/Glyphosate in sugarcane.

## **Experimental Protocols**

The following protocols are based on methodologies described in various studies evaluating chemical ripeners in sugarcane.

## **Protocol 1: Field Application of Glyphosine**

Objective: To apply **Glyphosine** to sugarcane fields to induce ripening.

#### Materials:

- Glyphosine formulation
- Water for dilution
- Aerial or ground sprayer calibrated for appropriate volume
- Personal Protective Equipment (PPE)

#### Procedure:

- Timing of Application: Apply Glyphosine 3 to 7 weeks prior to the scheduled harvest.[6] The
  optimal timing can vary based on the specific cultivar, prevailing climatic conditions, and the
  desired harvest window. Applications are most effective when sugarcane is actively growing
  under conditions that are not favorable for natural ripening.[1]
- Dosage: While specific historical application rates for Glyphosine are less documented, the
  principle of using sub-lethal doses is key. For its successor, Glyphosate, application rates
  typically range from 0.14 to 0.49 kg active ingredient per hectare.[1]



- Preparation of Spray Solution: Dilute the **Glyphosine** formulation with water to achieve the target concentration. The volume of water will depend on the type of sprayer used (e.g., aerial applications may use lower volumes).
- Application: Apply the solution uniformly over the sugarcane canopy. For research purposes, applications are often made using backpack sprayers with handheld booms to ensure even coverage of the target plot area. Commercial applications are typically done via aerial spraying.
- Environmental Conditions: Apply when wind speeds are low to minimize drift to non-target areas.[7] Avoid application if rainfall is expected within 6 hours, as this can reduce absorption and efficacy.[8]

## **Protocol 2: Evaluation of Ripening Efficacy**

Objective: To assess the impact of **Glyphosine** application on sugarcane ripening and yield parameters.

#### Materials:

- Sugarcane stalks from treated and control plots
- Machete for harvesting
- Refractometer for Brix measurement
- Press or crusher for juice extraction
- Saccharimeter for Pol measurement
- Analytical balance

#### Procedure:

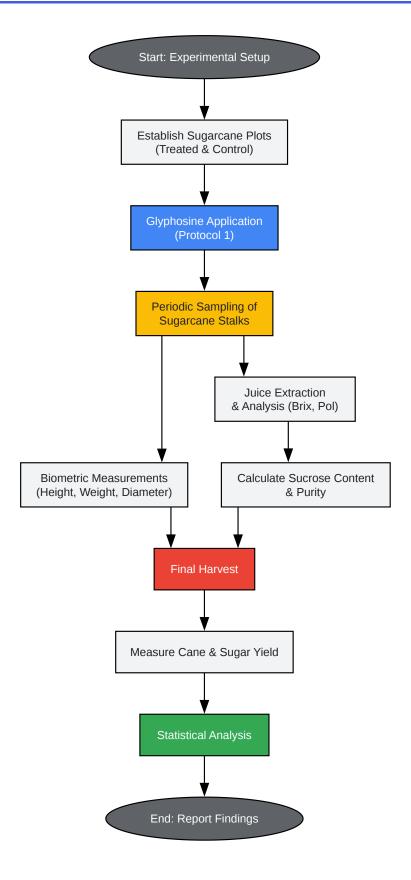
• Sampling: At the desired time points post-application (e.g., 3, 4, 5, 6, and 7 weeks), randomly select and harvest a pre-determined number of sugarcane stalks from the central rows of each treated and control plot to avoid edge effects.



- Biometric Measurements: For each harvested stalk, measure and record:
  - Stalk height (from the base to the top visible dewlap)
  - Stalk diameter (at the middle of the stalk)
  - Stalk weight
  - Number of internodes
- Juice Analysis:
  - Extract the juice from the stalks using a press or crusher.
  - Determine the Brix (total soluble solids) of the juice using a refractometer.
  - Measure the Pol (percentage of sucrose in the juice) using a saccharimeter.
  - Calculate the apparent purity of the juice using the formula: Purity (%) = (Pol / Brix) \* 100.
- Sucrose Content Calculation: Calculate the percentage of sucrose in the cane (Pol % cane) and the theoretically recoverable sugar (TRS).
- Yield Data: At harvest, measure the total cane yield (tons per hectare) for each plot.
   Calculate the sugar yield (tons of sugar per hectare) by multiplying the cane yield by the TRS.
- Data Analysis: Statistically analyze the data to determine the significance of the differences between the **Glyphosine**-treated and control groups for all measured parameters.

Experimental Workflow for Evaluating **Glyphosine** Efficacy





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